

Comparing the effects of different chain extenders on PBS properties

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Compound of Interest

Compound Name: *Butanedioic acid;butane-1,4-diol*

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A comprehensive analysis of chain extenders reveals their significant impact on the properties of poly(butylene succinate) (PBS), a biodegradable polyester. The choice of chain extender dictates the resulting mechanical, thermal, and rheological characteristics of the modified PBS, tailoring it for a wide range of applications. This guide provides a comparative overview of different chain extenders, supported by experimental data, to assist researchers and professionals in selecting the optimal modification strategy for their specific needs.

The primary function of a chain extender is to increase the molecular weight of the polymer by reacting with its terminal functional groups (hydroxyl or carboxyl groups). This process can lead to linear chain extension or the formation of branched structures, profoundly influencing the material's properties.[\[1\]](#)[\[2\]](#)

Comparative Analysis of Chain Extender Effects

The effects of various chain extenders on the key properties of PBS are summarized below, with detailed data presented in the subsequent tables.

Diisocyanates

Diisocyanates, such as 1,6-hexamethylene diisocyanate (HDI), toluene-2,4-diisocyanate (TDI), and 4,4'-methylenebis(phenyl isocyanate) (MDI), are highly reactive and effective in increasing the molecular weight of PBS.[\[1\]](#)[\[3\]](#)[\[4\]](#) This leads to a significant improvement in mechanical properties, including tensile strength and elongation at break. The introduction of urethane

linkages enhances the intermolecular interactions, contributing to the improved mechanical performance.[5][6]

Epoxies

Multifunctional epoxy-based chain extenders, such as the commercially available Joncryl® and ADR® series, are widely used to modify polyesters.[7][8][9][10] They react with both carboxyl and hydroxyl end groups of PBS, leading to the formation of long-chain branched structures.[9][11] This branching architecture significantly enhances the melt strength and viscosity of PBS, which is beneficial for processing applications like film blowing and foaming.[11][12] The mechanical properties, particularly elongation at break and toughness, are also notably improved.[13][14]

Phosphites

Phosphite-based chain extenders, like triphenyl phosphite (TPP), can also be used to modify PBS. They are known to react with the terminal groups of polyesters, leading to an increase in molecular weight.[2][15] While effective, concerns about their volatility and potential for hydrolysis exist.[2]

Other Chain Extenders

Other reactive compounds have also been explored as chain extenders for PBS. For instance, 2,2'-bis(2-oxazoline) has been shown to increase the molecular weight and viscosity of PBS.[1] Maleic anhydride can be incorporated into the PBS backbone and subsequently crosslinked to enhance properties.[16]

Data Presentation

The following tables summarize the quantitative data on the effects of different chain extenders on the mechanical, thermal, and rheological properties of PBS.

Table 1: Mechanical Properties of Chain-Extended PBS

Chain Extender Type	Chain Extender	Concentration	Tensile Strength (MPa)	Elongation at Break (%)	Young's Modulus (MPa)	Reference
Virgin PBS	-	-	32.5	-	220	[13]
Epoxy	ADR9 + BOZ	0.6% + 0.8%	45.1	484	320	[13]
Diisocyanate	HDI	Not specified	-	-	-	[1][3]
Diisocyanate	TDI	Not specified	-	-	-	[1]
Oxazoline	2,2'-bis(2-oxazoline)	Not specified	-	-	-	[1]
Maleic Anhydride	MA (5.7 mol%) + BPO/TF	Not specified	Increased	Increased	-	[16]

Table 2: Thermal Properties of Chain-Extended PBS

Chain Extender Type	Chain Extender	Concentration	Melting Temp. (°C)	Crystallization Temp. (°C)	Crystallinity (%)	Reference
Virgin PBS	-	-	Increased	Decreased	Increased	[1][13]
Epoxy	ADR9 + BOZ	0.6% + 0.8%	Increased	Decreased	Increased	[13]
Maleic Anhydride	MA (5.7 mol%) + BPO	Not specified	Decreased	Increased	Decreased	[16]

Table 3: Rheological Properties of Chain-Extended PBS

Chain Extender Type	Chain Extender	Concentration	Complex Viscosity (η^*)	Storage Modulus (G')	Loss Modulus (G'')	Reference
Virgin PBS	-	-	-	-	-	[13]
Epoxy	ADR9 + BOZ	0.6% + 0.8%	Sharply Increased	Increased	Increased	[13]
Oxazoline	2,2'-bis(2-oxazoline)	Not specified	Increased	-	-	[1]

Experimental Protocols

Materials

- Poly(butylene succinate) (PBS) resin.
- Chain extenders: Diisocyanates (HDI, TDI), Epoxy-functionalized polymers (e.g., Joncryl ADR), Phosphites (TPP), 2,2'-bis(2-oxazoline), Maleic anhydride.

Melt Compounding (Reactive Extrusion)

- Dry the PBS resin and the chain extender (if necessary) to remove moisture.
- Premix the PBS resin and the desired amount of chain extender.
- Feed the mixture into a twin-screw extruder.
- Set the temperature profile of the extruder barrels and the die according to the processing window of PBS (typically 140-160°C).
- Set the screw speed (e.g., 50-150 rpm).
- Extrude the molten polymer strand, cool it in a water bath, and pelletize it.

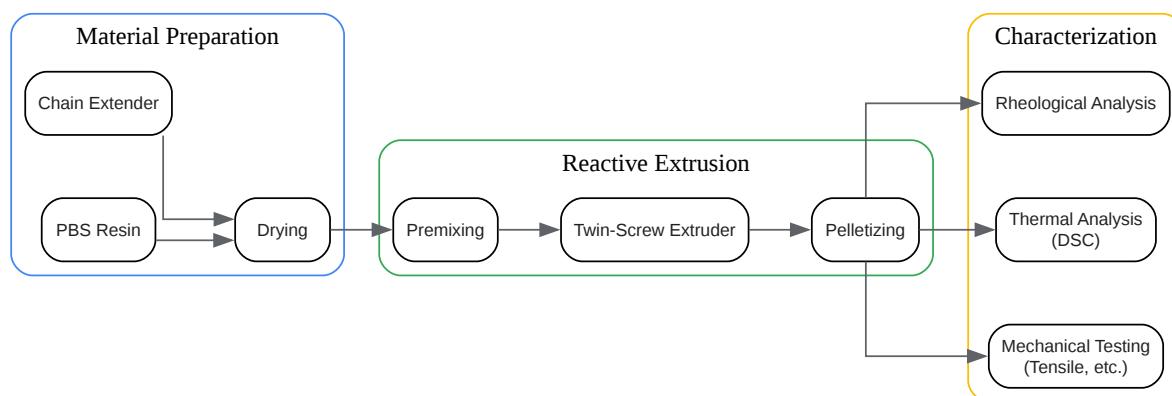
Characterization

- Mechanical Testing: Prepare tensile test specimens by injection molding or compression molding of the pellets. Conduct tensile tests according to ASTM D638 standard on a

universal testing machine.[17]

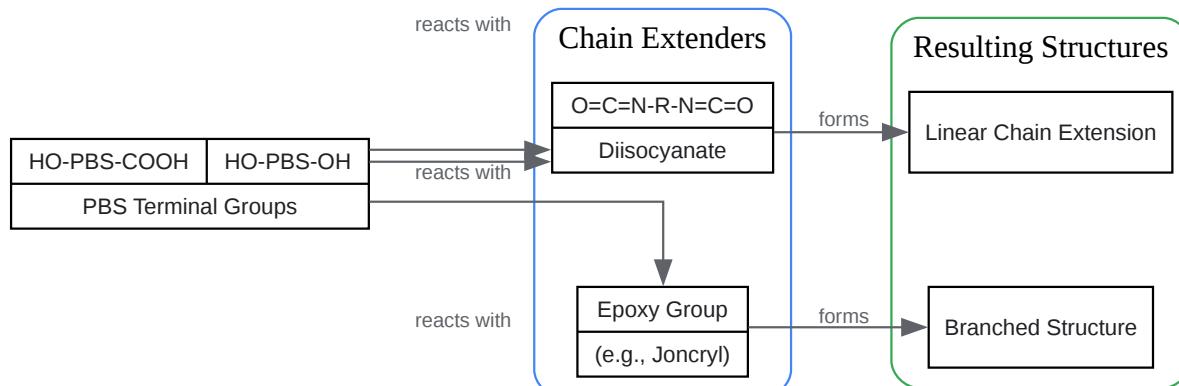
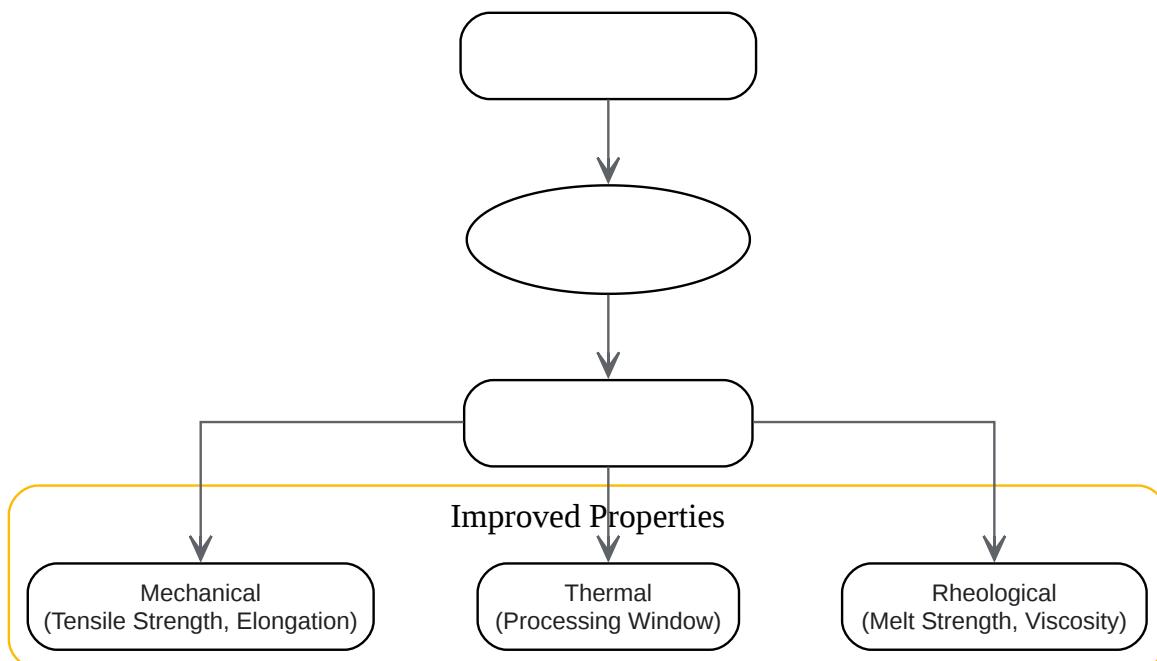
- Thermal Analysis: Use Differential Scanning Calorimetry (DSC) to determine the melting temperature (T_m), crystallization temperature (T_c), and crystallinity (X_c). Heat the samples at a controlled rate (e.g., 10 °C/min), cool them down, and then heat them again to erase the thermal history.[13][18]
- Rheological Analysis: Use a rotational rheometer with parallel-plate geometry to measure the complex viscosity (η^*), storage modulus (G'), and loss modulus (G'') as a function of angular frequency at a constant temperature (e.g., 140-150°C).[11][13]

Visualizations



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Caption: Experimental workflow for the modification and characterization of PBS with chain extenders.



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